

# An In-depth Technical Guide to 4-Epioxytetracycline: Chemical Structure and Properties

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## Compound of Interest

Compound Name: 4-Epioxytetracycline

Cat. No.: B607346

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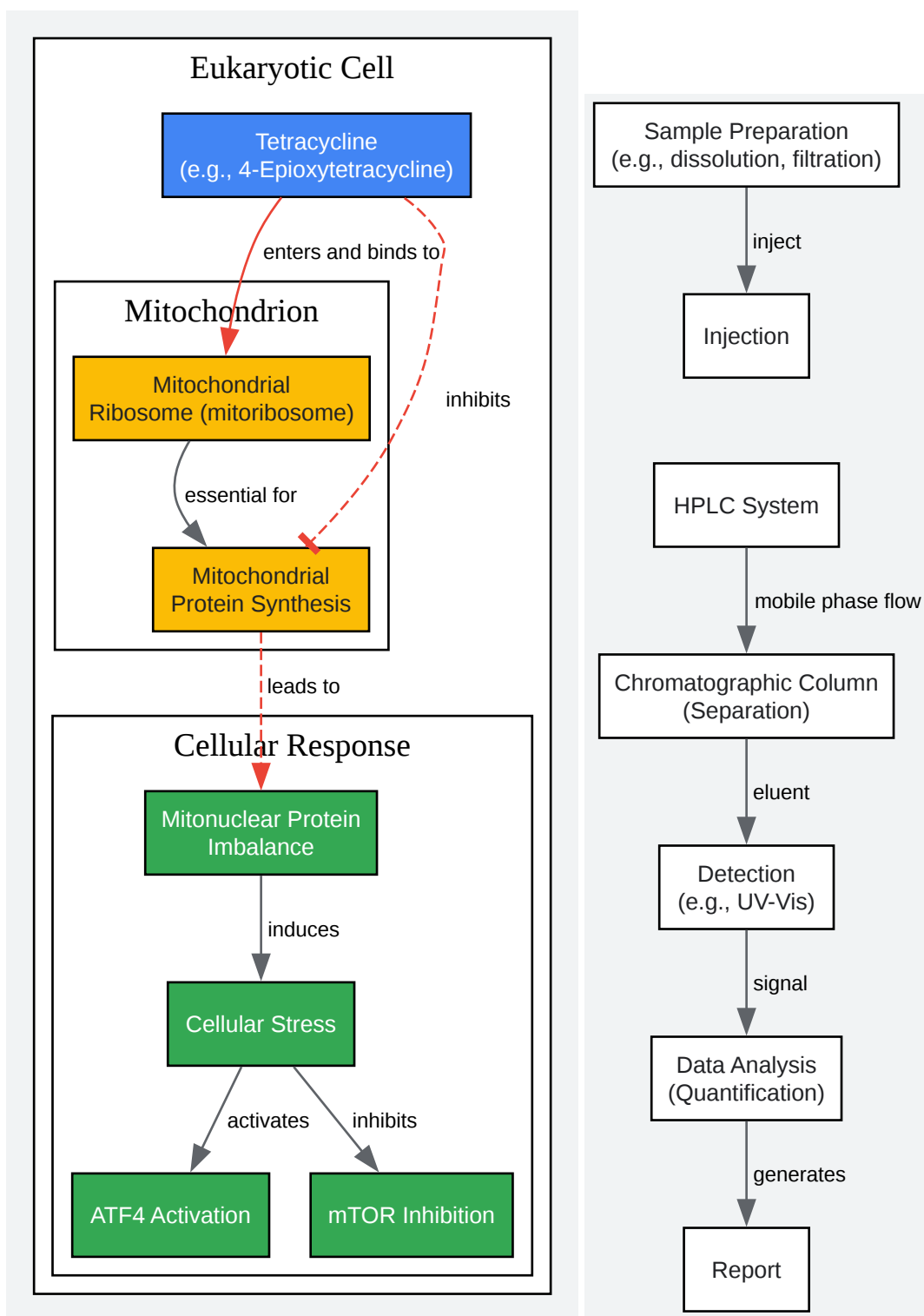
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Epioxytetracycline** is a tetracycline antibiotic and a significant stereoisomer of oxytetracycline. As an epimer, it differs from the parent compound in the stereochemical configuration at the fourth carbon position. This structural alteration has profound implications for its biological activity, rendering it substantially less potent as an antibacterial agent. Despite its reduced antibiotic efficacy, **4-epioxytetracycline** is a crucial compound of study for researchers and professionals in drug development and food safety. Its presence as a common degradation product in oxytetracycline formulations necessitates reliable methods for its detection and quantification to ensure the quality, stability, and safety of pharmaceutical products and food commodities. This guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to **4-epioxytetracycline**.

## Chemical Structure

The chemical structure of **4-epioxytetracycline** is foundational to understanding its properties and biological interactions. The IUPAC name for **4-epioxytetracycline** is (4R,4aR,5S,5aR,6S,12aS)-4-(dimethylamino)-3,5,6,10,12,12a-hexahydroxy-6-methyl-1,11-dioxo-1,4,4a,5,5a,6,11,12a-octahydrotetracene-2-carboxamide.<sup>[1]</sup>



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## References

- 1. medchemexpress.com [medchemexpress.com]
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